

methyl cinnamate safety profile GRAS status

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Compound Focus: Methyl Cinnamate

CAS No.: 1754-62-7

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Regulatory Status and Safety Profile

Methyl cinnamate is internationally recognized as safe for use as a flavoring agent. The quantitative data from regulatory bodies is summarized in the table below.

Aspect	Details
Primary Use	Flavoring agent or adjuvant [1]
U.S. FDA Status	Generally Recognized As Safe (GRAS), listed under 21 CFR 172.515 [1] [2]
FEMA Status	GRAS (FEMA No. 2698) [1] [2] [3]
International Assessment (JECFA)	Evaluated and assigned JECFA Flavor Number 658 [1]
Safety for Target Animals	Considered safe at a maximum use level of 5 mg/kg of complete feed for all target species [4]

Experimental Data on Biological Activity

Recent scientific studies have explored pharmacological effects beyond its use as a flavor. Key findings on its activity in various experimental models are summarized below.

Study Focus	Reported Effect	Test System	Key Findings / Proposed Mechanism
Metabolic-Associated Fatty Liver Disease (MAFLD) [5]	Alleviates lipid accumulation	HepG2 cells (human liver cancer cell line)	Activated AMPK pathway, increased fatty acid oxidation (↑CPT1a), decreased lipid synthesis [5]
Osteoblast Function [6]	Inhibits cell survival and differentiation	MC3T3-E1 cells (mouse pre-osteoblast cell line)	Induced apoptosis (↑cleaved PARP/caspase-3), inhibited MAPK signaling, suppressed differentiation [6]
Antimicrobial Activity [7]	Antibacterial and Antifungal	Pathogenic bacteria and fungi (e.g., <i>C. albicans</i> , <i>S. aureus</i>)	Disrupted microbial cell membranes; butyl cinnamate showed best activity [7]

Detailed Experimental Protocols

For researchers interested in methodology, here are the protocols from key studies on lipid accumulation and osteoblast activity.

Protocol for Lipid Accumulation Study in HepG2 Cells [5]

- Cell Model:** HepG2 cells cultured in Dulbecco's Modified Eagle Medium (DMEM) with 10% Fetal Bovine Serum (FBS) [5].
- Disease Model Induction:** A fatty liver model was constructed by treating cells with a mixture of free fatty acids (FFAs: palmitic acid and oleic acid in a 1:2 ratio) for 24 hours [5].
- Treatment:** Cells were pre-treated with **Methyl Cinnamate** (MC) for 6 hours before adding the FFAs mixture [5].
- Viability Assay:** Cell viability was assessed using the **CCK-8 assay**. Cells were seeded in a 96-well plate, treated with varying MC concentrations for 24-72 hours, and absorbance was measured at 450nm [5].

- **Lipid Staining:**
 - **Oil Red O Staining:** Used to visualize lipid droplets. Cells were fixed, stained with Oil Red O, and nuclei were counterstained with hematoxylin [5].
 - **Nile Red Staining:** Used to quantify intracellular lipid content. Cells were fixed, stained with Nile red fluorescent dye, and nuclei were stained with DAPI for visualization under a fluorescence microscope [5].
- **Mechanism Probe:** Protein expression levels (p-AMPK, AMPK, CPT1a, etc.) were analyzed by **Western Blotting**. The role of the AMPK pathway was further confirmed using a specific inhibitor, Compound C [5].

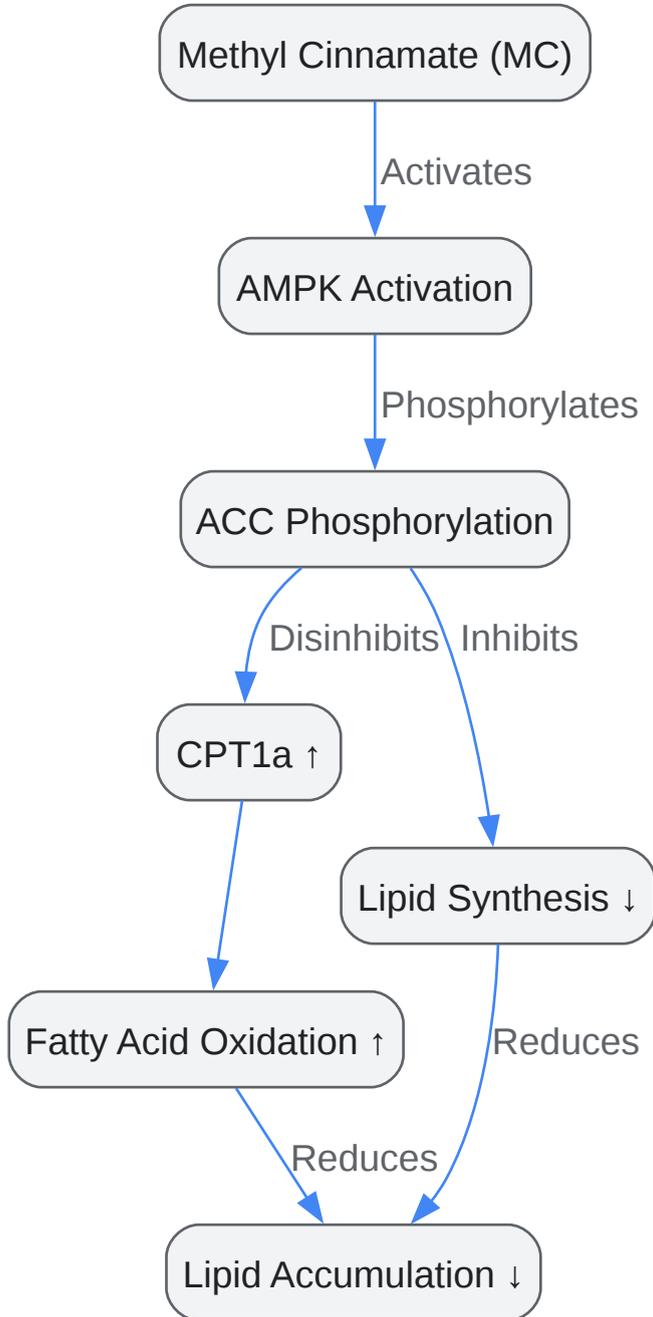
Protocol for Osteoblast Apoptosis and Differentiation Study [6]

- **Cell Model:** MC3T3-E1 pre-osteoblast cells [6].
- **Viability and Proliferation Assay:** Cell proliferation was measured using the **MTT assay** after treatment with EMC for 24 and 48 hours [6].
- **Apoptosis Detection:**
 - **Western Blotting:** Expression of apoptotic proteins (cleaved PARP, cleaved caspase-3) and anti-apoptotic proteins (Bcl-2, Survivin) was analyzed [6].
 - **TUNEL Assay:** DNA strand breaks were detected to confirm apoptosis. Cells were stained, and TUNEL-positive cells were counted [6].
- **Migration Assay:** A **wound-healing migration assay** was performed. A scratch was made in a cell monolayer, and the cell migration rate into the wound area was measured after EMC treatment [6].
- **Differentiation Assay:** Osteoblast differentiation was induced using an osteogenic medium. Inhibition was assessed by:
 - **Alkaline Phosphatase (ALP) Staining** [6].
 - **ALP Activity Assay** (colorimetric) [6].

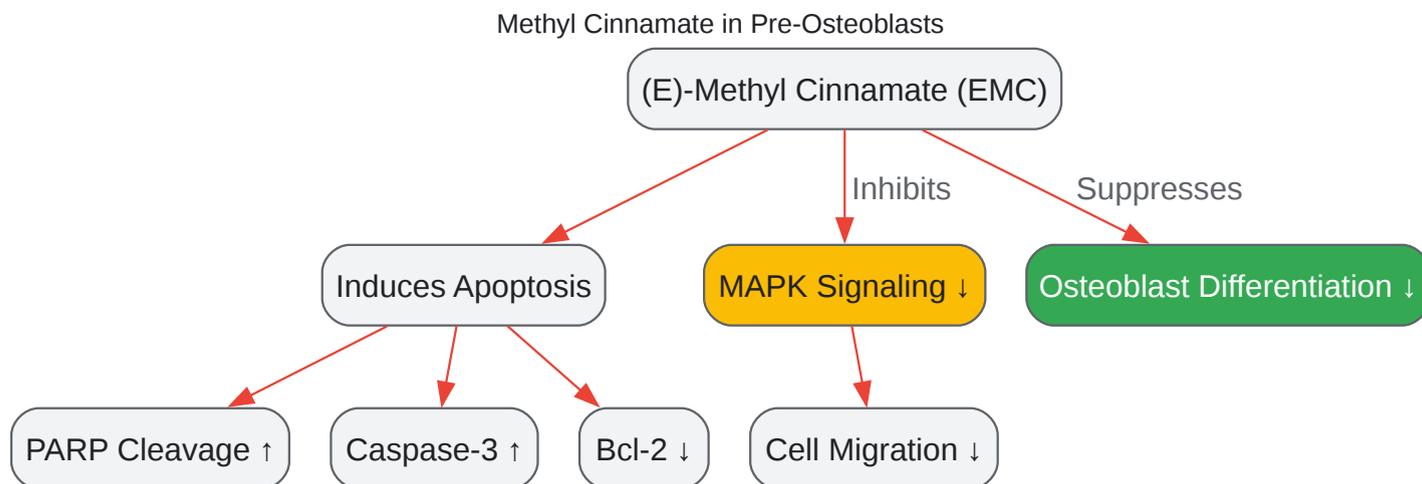
Signaling Pathway Diagrams

The following diagrams illustrate the key molecular mechanisms of **methyl cinnamate** action identified in the studies.

Methyl Cinnamate in MAFLD Model



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Key Insights for Professionals

- **Regulatory vs. Research Contexts:** It is crucial to distinguish between the proven safety of **methyl cinnamate** as a **food flavoring** and its **investigational pharmacological effects**. The biological activities observed in cell studies occur at concentrations significantly higher than those typically encountered through dietary intake [5] [6].
- **Dual Nature of Biological Effects:** The research highlights a dual profile. **Methyl cinnamate** shows therapeutic potential for conditions like MAFLD by improving metabolic function [5]. Conversely, it inhibits osteoblast function, suggesting potential cytotoxicity at high doses that requires further investigation for safety assessments [6].
- **Structural Activity Relationship (SAR):** The core cinnamic acid structure is a promising scaffold for developing new antimicrobials. Ester derivatives like butyl cinnamate have shown enhanced activity, indicating that side-chain modifications can optimize biological potency [7] [8].

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